

Application Notes: 2-Octyl-1-decanol as an Emollient in Cosmetic Science

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Compound of Interest

Compound Name: 1-Decanol, 2-octyl-

Cat. No.: B1608721

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1. Introduction

2-Octyl-1-decanol, also known as octyldodecanol, is a branched-chain fatty alcohol widely utilized in the cosmetics and personal care industries.[1][2] It belongs to a class of materials known as Guerbet alcohols, which are produced through the dimerization of primary alcohols.[1][3] This specific branched structure imparts unique properties compared to its linear-chain counterparts, such as a lower melting point and reduced volatility, making it an exceptionally versatile ingredient.[1][3]

In cosmetic science, 2-octyl-1-decanol primarily functions as an emollient, texture enhancer, and solvent.[4][5] Its emollient properties help to soften and smooth the skin by forming a lubricating, semi-occlusive film on the surface, which enhances skin hydration and improves its overall appearance.[1][6][7] It is valued for providing a non-greasy, smooth skin feel, making it a preferred choice in a wide array of formulations, including skin creams, lotions, foundations, lipsticks, and sunscreens.[1][2][8] Furthermore, its stability across a broad pH range and compatibility with many other cosmetic ingredients make it a highly reliable component in complex formulations.[1][4]

2. Physicochemical Properties

The distinct physical and chemical characteristics of 2-octyl-1-decanol are fundamental to its function in cosmetic formulations. A summary of its key properties is presented below.

Property	Value	Reference
Chemical Name	2-Octyldodecan-1-ol	[9]
CAS Number	5333-42-6	[1]
Molecular Formula	C ₂₀ H ₄₂ O	[9]
Molecular Weight	298.55 g/mol	[9]
Appearance	Clear, colorless to yellowish oily liquid	[4][10]
Melting Point	-1 to 1 °C (lit.)	[10]
Boiling Point	234-238 °C / 33 mmHg (lit.)	[10]
Density	0.838 g/mL at 25 °C (lit.)	[10]
Refractive Index	n ₂₀ /D 1.453 (lit.)	[10]
Solubility	Practically insoluble in water; miscible with ethanol.	[10][11]

3. Mechanism of Action as an Emollient

As an emollient, 2-octyl-1-decanol works at the surface of the stratum corneum, the outermost layer of the skin. Its mechanism involves improving skin barrier function and enhancing sensory characteristics.

- **Film Formation and Occlusion:** When applied, 2-octyl-1-decanol forms a thin, non-greasy film on the skin's surface. This film acts as a semi-occlusive barrier, reducing the rate of transepidermal water loss (TEWL), which is the evaporation of water from the skin.[12][13] By slowing this process, it helps to maintain and increase the moisture content within the stratum corneum, leading to improved skin hydration.
- **Lubrication and Texture Modification:** The branched structure of 2-octyl-1-decanol provides excellent lubricating properties.[2][11] It fills the spaces between dry, flaking corneocytes, resulting in a smoother and softer skin surface. This action reduces the feeling of roughness and improves the overall tactile experience of the cosmetic product.[2]

- **Solvent Properties:** It also acts as an effective solvent for other cosmetic ingredients, such as active ingredients and pigments, ensuring their even dispersion throughout the formulation and uniform application onto the skin.[\[1\]](#)[\[8\]](#)

Mechanism of 2-Octyl-1-decanol as a skin emollient.

Experimental Protocols for Efficacy Evaluation

To substantiate claims related to the emollient properties of 2-octyl-1-decanol, several standardized experimental protocols can be employed.

Protocol 1: Measurement of Transepidermal Water Loss (TEWL)

This protocol assesses the effect of a formulation containing 2-octyl-1-decanol on the skin's barrier function by measuring the rate of water evaporation from the skin surface.[\[12\]](#) A reduction in TEWL indicates an improvement in barrier integrity.[\[14\]](#)

Methodology:

- **Subject Recruitment:** Select healthy volunteers with normal to dry skin types. Subjects should avoid using any topical products on the test areas (typically the volar forearm) for a specified washout period before the study.[\[14\]](#)
- **Acclimatization:** Subjects must acclimatize in a room with controlled temperature (20-25°C) and relative humidity (30-50%) for at least 20-30 minutes before measurements are taken.[\[14\]](#)[\[15\]](#)
- **Baseline Measurement:** Define test sites on the volar forearm. Measure the baseline TEWL at each site using a Tewameter® (or a similar evaporimeter). The probe measures water vapor flux, and results are expressed in g/m²/h.[\[12\]](#)[\[15\]](#)
- **Product Application:** Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation containing 2-octyl-1-decanol to the designated test sites.[\[14\]](#) A control site should be left untreated or treated with a placebo formulation.
- **Post-Application Measurements:** Measure TEWL at the test and control sites at predefined intervals (e.g., 1, 2, 4, and 8 hours) after product application.[\[12\]](#)[\[14\]](#)

- **Data Analysis:** Calculate the mean TEWL values at each time point. Compare the percentage change from baseline for the treated sites versus the control sites. Statistical analysis (e.g., t-test or ANOVA) should be performed to determine significance.

Workflow for Transepidermal Water Loss (TEWL) measurement.

Protocol 2: Sensory Analysis of Emollient Properties

This protocol uses a trained sensory panel to quantify the tactile properties of a formulation containing 2-octyl-1-decanol. This is crucial for understanding the consumer experience.

Methodology:

- **Panel Selection and Training:** Recruit and train a panel of assessors (typically 10-15 individuals) to identify and rate specific sensory attributes consistently.[\[16\]](#)[\[17\]](#)
- **Attribute Definition:** Define the key sensory attributes to be evaluated. For an emollient, these typically include:
 - **During Application:** Spreadability, slipperiness.[\[16\]](#)
 - **Immediately After Application:** Gloss, stickiness, oiliness.[\[16\]](#)[\[18\]](#)
 - **After 5-10 Minutes:** Residue, softness, smoothness.[\[16\]](#)[\[18\]](#)
- **Product Evaluation:**
 - Panelists should be in a controlled environment.
 - A standardized amount of the product is applied to a designated skin area (e.g., volar forearm).[\[6\]](#)
 - Panelists evaluate each attribute at the specified time points and rate its intensity on a labeled scale (e.g., a 0-100 linear scale).[\[17\]](#)
- **Data Analysis:** Collect and analyze the data statistically (e.g., using ANOVA) to generate a sensory profile for the product.[\[16\]](#) The results can be visualized using spider (radar) plots for easy comparison between different formulations.

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